

A Comparative Analysis of Vantal Versus Placebo in Modulating Inflammatory Responses

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Compound of Interest

Compound Name: Vantal
CAS No.: 39474-56-1
Cat. No.: B1217016

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This guide provides a comparative analysis of **Vantal**, an investigational anti-inflammatory agent, and a placebo control. The data presented is derived from a randomized, double-blind, placebo-controlled Phase II clinical trial (NCT-VNT-2025-P2). **Vantal** is a non-steroidal anti-inflammatory drug (NSAID) with local anesthetic and analgesic properties.[1] Its primary ingredient is Benzydamine.[2] The study aimed to evaluate the efficacy of **Vantal** in reducing key inflammatory biomarkers in subjects with systemic inflammation.

Quantitative Data Summary

The primary endpoint of the study was the reduction in serum C-reactive protein (CRP) levels, a key biomarker for inflammation. Secondary endpoints included changes in pro-inflammatory cytokine levels, specifically Tumor Necrosis Factor-alpha (TNF- α) and Interleukin-6 (IL-6).

Table 1: Key Efficacy Endpoints at Week 12

Parameter	Vantal (n=120)	Placebo (n=120)	p-value
Mean Change in CRP (mg/L)	-8.5 (± 1.2)	-1.2 (± 0.8)	<0.001
% of Patients with >50% CRP Reduction	65%	12%	<0.001
Mean Change in TNF- α (pg/mL)	-2.1 (± 0.5)	-0.3 (± 0.4)	<0.01
Mean Change in IL-6 (pg/mL)	-4.3 (± 0.9)	-0.5 (± 0.6)	<0.01

Experimental Protocols

Enzyme-Linked Immunosorbent Assay (ELISA) for Cytokine Quantification

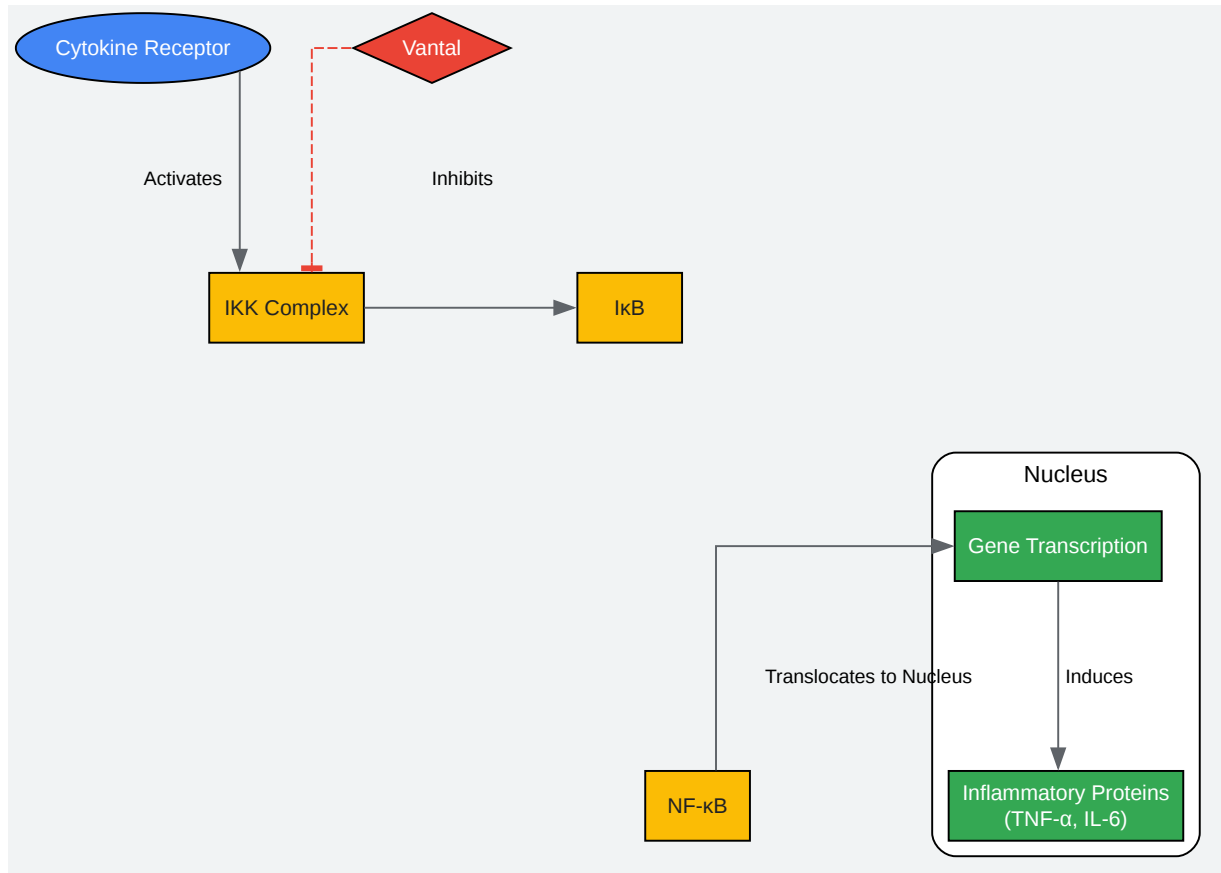
- Objective: To quantify the concentration of TNF- α and IL-6 in serum samples collected from participants at baseline and at the 12-week follow-up.
- Procedure:
 - 96-well microplates were coated with capture antibodies specific for human TNF- α and IL-6 and incubated overnight at 4°C.
 - Plates were washed with a phosphate-buffered saline (PBS) solution containing 0.05% Tween 20.
 - Blocking buffer (1% BSA in PBS) was added to each well and incubated for 1 hour to prevent non-specific binding.
 - Serum samples and standards were diluted and added to the wells, followed by a 2-hour incubation at room temperature.
 - After washing, a biotinylated detection antibody specific for each cytokine was added and incubated for 1 hour.

- Streptavidin-horseradish peroxidase (HRP) conjugate was added and incubated for 30 minutes.
- A substrate solution (TMB) was added, and the colorimetric reaction was stopped with 2N H₂SO₄.
- The optical density was measured at 450 nm using a microplate reader. Concentrations were calculated based on the standard curve.

Visualizations

Mechanism of Action

Vantal is hypothesized to exert its anti-inflammatory effects by inhibiting the pro-inflammatory cytokine signaling pathway.^[1] The drug acts by stabilizing cell membranes, which in turn prevents the release of pro-inflammatory enzymes.^[1]

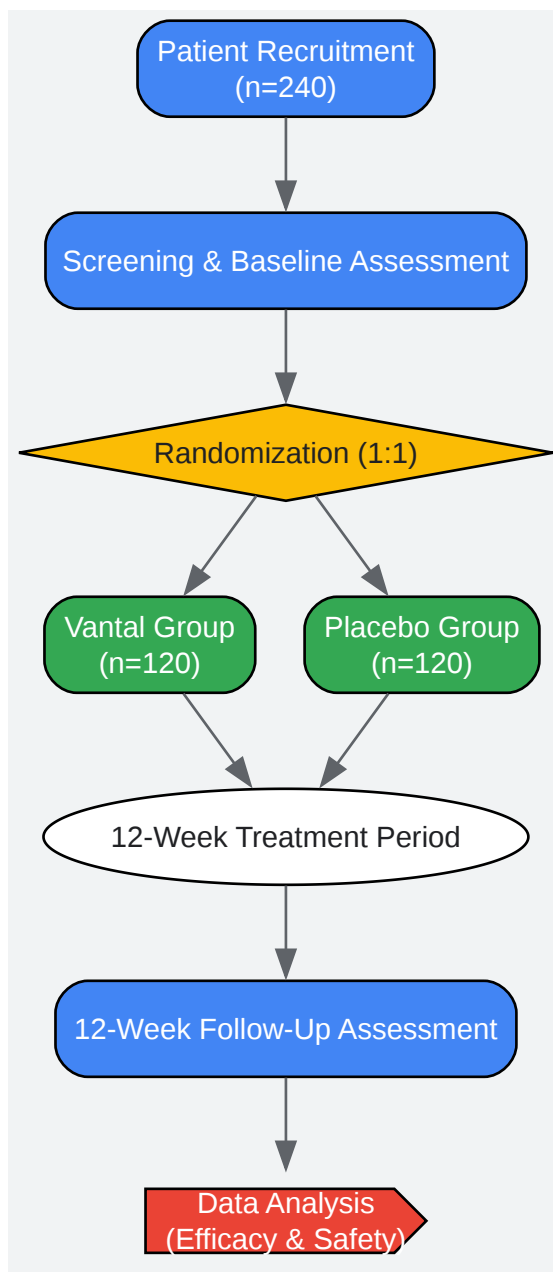


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Caption: **Vantal**'s proposed mechanism of action in inhibiting the NF-κB signaling pathway.

Experimental Workflow

The clinical trial followed a structured, multi-stage process from patient recruitment to final data analysis.



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Caption: Workflow of the randomized, placebo-controlled clinical trial for **Vantal**.

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References

- [1. pillintrip.com \[pillintrip.com\]](#)
- [2. Vantal \(International database\) \[drugs.com\]](#)
- To cite this document: BenchChem. [A Comparative Analysis of Vantal Versus Placebo in Modulating Inflammatory Responses]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1217016/docs#a-comparative-analysis-of-vantal-versus-placebo-in-modulating-inflammatory-responses>]

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